

UPLC-MS/MS method for stereoselective pharmacokinetic study of budesonide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: (22R)-Budesonide-d6

Cat. No.: B15611834

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An advanced UPLC-MS/MS method provides a robust and sensitive platform for the stereoselective pharmacokinetic analysis of budesonide, a corticosteroid existing as a 1:1 racemic mixture of the 22R and 22S epimers.^[1] Given that stereoisomers can exhibit different pharmacological and toxicological profiles, it is crucial for drug development and clinical pharmacology to understand the pharmacokinetic behavior of each epimer individually. This document outlines the application and detailed protocols for the simultaneous quantification of 22R-budesonide and 22S-budesonide in human plasma.

The method demonstrates significant differences in the pharmacokinetic profiles of the two epimers. Notably, the systemic exposure (AUC) of the 22S-epimer is substantially higher than that of the 22R-epimer, indicating stereoselective disposition in the body.^{[2][3]} This high-throughput and sensitive assay is well-suited for clinical and preclinical studies, enabling a deeper understanding of budesonide's efficacy and safety.

Application Notes

The UPLC-MS/MS method described offers a highly selective and sensitive approach for the simultaneous determination of budesonide's 22R and 22S epimers in biological matrices such as human plasma.^{[2][3]} The baseline chromatographic separation of the epimers, combined with the specificity of tandem mass spectrometry, ensures accurate quantification with a low limit of quantification (LLOQ) of 5.0 pg/mL for both epimers.^{[2][3]}

Key features of this method include:

- **High Sensitivity:** Achieves LLOQs in the low pg/mL range, essential for pharmacokinetic studies where plasma concentrations are low.[\[2\]](#)[\[3\]](#)[\[4\]](#)
- **Stereoselectivity:** Enables baseline separation and individual quantification of the 22R and 22S epimers within a short run time.[\[2\]](#)[\[5\]](#)
- **Robustness:** The use of a stable isotope-labeled internal standard (d8-budesonide) ensures high precision and accuracy.[\[2\]](#)[\[3\]](#)
- **High Throughput:** A rapid chromatographic runtime of under 7 minutes allows for the analysis of a large number of samples efficiently.[\[2\]](#)[\[5\]](#)

This method has been successfully applied to pharmacokinetic studies in humans, revealing significant differences between the epimers. For instance, following the administration of controlled-release budesonide capsules, the AUC(0- ∞) of 22S-budesonide was found to be approximately six times higher than that of 22R-budesonide.[\[2\]](#)[\[3\]](#) Consequently, the total body clearance of the 22S epimer was significantly lower, with a 22S-/22R-BUD clearance ratio of 0.17.[\[2\]](#)[\[3\]](#)

Experimental Protocols

Plasma Sample Preparation (Liquid-Liquid Extraction)

This protocol details the extraction of budesonide epimers from human plasma.

Materials:

- Human plasma (K2EDTA)
- Budesonide 22R and 22S epimer reference standards
- d8-Budesonide epimers (Internal Standard - IS)
- n-hexane, dichloromethane, isopropanol (HPLC grade)
- Ammonia solution
- Microcentrifuge tubes (2 mL)

- Vortex mixer
- Centrifuge
- Nitrogen evaporator

Procedure:

- Pipette 200 μ L of human plasma into a 2 mL microcentrifuge tube.
- Add the internal standard (d8-budesonide epimers) solution.
- Add 50 μ L of ammonia solution to create alkaline conditions.
- Add 1 mL of extraction solvent (n-hexane/dichloromethane/isopropanol, 2:1:0.1, v/v/v).[\[2\]](#)[\[3\]](#)
- Vortex the mixture for 10 minutes.
- Centrifuge at 4000 rpm for 5 minutes to separate the organic and aqueous layers.
- Transfer the upper organic layer to a clean tube.
- Evaporate the organic solvent to dryness under a stream of nitrogen at 40°C.
- Reconstitute the residue in 100 μ L of the mobile phase.
- Vortex for 30 seconds and transfer the solution to an autosampler vial for UPLC-MS/MS analysis.

UPLC-MS/MS Analysis

Instrumentation:

- UPLC System: Waters ACQUITY UPLC or equivalent
- Mass Spectrometer: Triple quadrupole mass spectrometer (e.g., SCIEX Triple Quad 5500+ or Waters Xevo TQ-XS)[\[4\]](#)[\[6\]](#)
- Analytical Column: Acquity UPLC BEH C18 (50mm $\times$ 2.1mm, 1.7 μ m)[\[2\]](#)[\[5\]](#)

Chromatographic Conditions:

Parameter	Condition
Column	Acquity UPLC BEH C18 (50mm × 2.1mm, 1.7μm)[2][5]
Mobile Phase	Isocratic: Acetonitrile / 5mM Ammonium Acetate / Acetic Acid (29:71:0.142, v/v/v)[2][5]
Flow Rate	0.7 mL/min[2][5]
Column Temperature	40°C
Injection Volume	10 μL
Total Run Time	7 minutes[2][5]

Mass Spectrometric Conditions:

Parameter	Condition
Ionization Mode	Positive Electrospray Ionization (ESI+)
Scan Type	Multiple Reaction Monitoring (MRM)[2][3]
Capillary Voltage	3.0 kV
Source Temp.	150°C
Desolvation Temp.	500°C
MRM Transitions	Budesonide Epimers (22R & 22S): m/z 489 → 357[2][3] d8-Budesonide Epimers (IS): m/z 497 → 357[2][3]
Dwell Time	75 ms[4]

Quantitative Data Summary

The method was validated for linearity, precision, and accuracy.

Table 1: UPLC-MS/MS Method Validation Parameters

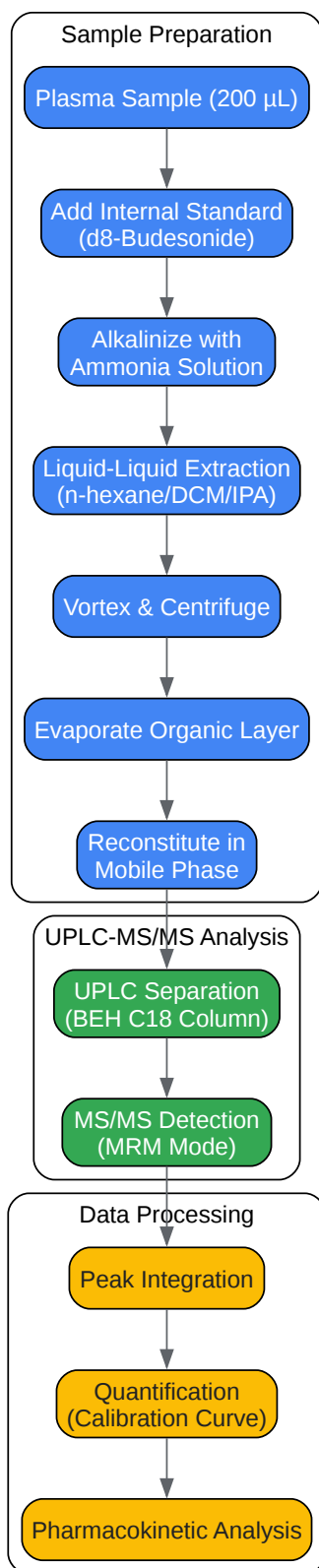
Parameter	22R-Budesonide	22S-Budesonide
Linearity Range (pg/mL)	5.0 - 500[2][3]	5.0 - 3000[2][3]
LLOQ (pg/mL)	5.0[2][3]	5.0[2][3]
Intra-day Precision (%CV)	< 15%	< 15%
Inter-day Precision (%CV)	< 15%	< 15%
Accuracy (% Bias)	Within ±15%	Within ±15%

Table 2: Pharmacokinetic Parameters of Budesonide Epimers in Humans

Parameter	22R-Budesonide	22S-Budesonide	Reference
Cmax (µg/L)	1.8	-	[1][7]
Tmax (hours)	0.46	-	[1][7]
AUC(0-∞) Ratio (22S/22R)	-	~6.0	[2][3]
Elimination Half-life (hours)	2.3	-	[1][7]
Total Body Clearance Ratio (22S/22R)	-	0.17	[2][3]

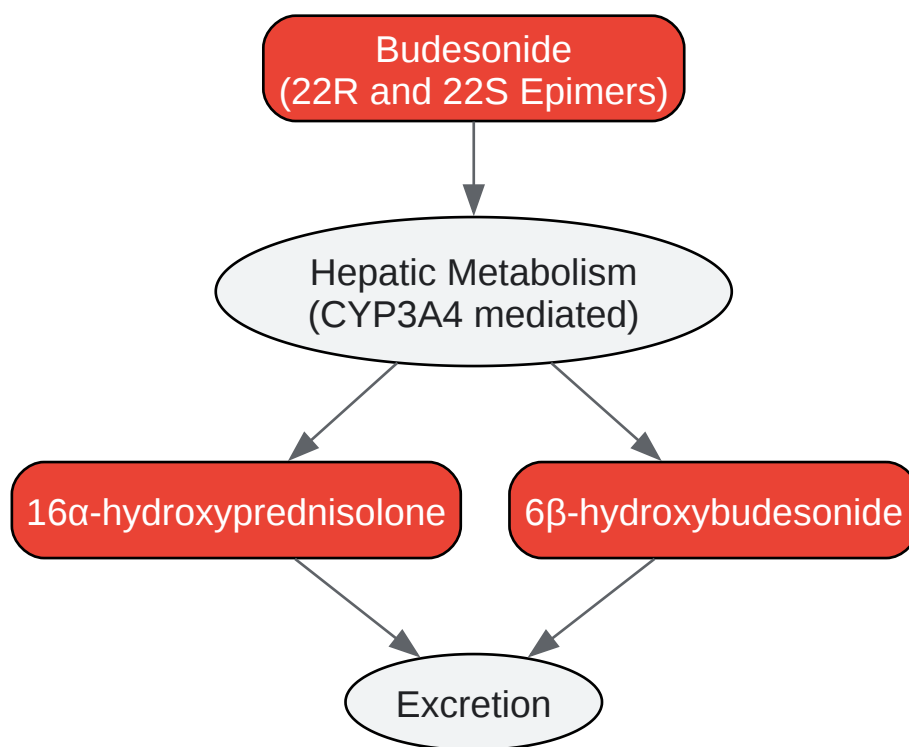
Note: Some studies have reported no consistent enantiomer-specific differences in drug disposition in certain patient groups.[1][8] Pharmacokinetic parameters can vary based on the formulation and route of administration.

Visualizations



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Caption: Experimental workflow for stereoselective analysis of budesonide.



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Caption: Simplified metabolic pathway of budesonide.

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- To cite this document: BenchChem. [UPLC-MS/MS method for stereoselective pharmacokinetic study of budesonide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15611834#uplc-ms-ms-method-for-stereoselective-pharmacokinetic-study-of-budesonide]

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